

# An In-depth Technical Guide to 2-Hydroxyheptanal (CAS: 17046-02-5)

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## Compound of Interest

Compound Name: 2-Hydroxyheptanal

Cat. No.: B095475

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## Introduction

**2-Hydroxyheptanal**, with the Chemical Abstracts Service (CAS) number 17046-02-5, is an alpha-hydroxy aldehyde. Its structure, featuring both a hydroxyl group and an aldehyde group on adjacent carbons, makes it a molecule of interest in organic synthesis and potentially in biological systems. This technical guide provides a comprehensive overview of the current scientific knowledge regarding **2-Hydroxyheptanal**, focusing on its chemical properties, potential biological relevance, and the significant gaps in the existing research.

## Chemical and Physical Properties

Quantitative data for **2-Hydroxyheptanal** is summarized in the table below. These properties are primarily derived from computational models and entries in chemical databases.

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>14</sub> O <sub>2</sub>	PubChem[1]
Molecular Weight	130.18 g/mol	PubChem[1]
IUPAC Name	2-hydroxyheptanal	PubChem[1]
Synonyms	2-Hydroxyheptaldehyde	LookChem
Density	0.934 g/cm <sup>3</sup> (predicted)	GuideChem[2]
Boiling Point	185.7 °C at 760 mmHg (predicted)	GuideChem[2]
Flash Point	70.9 °C (predicted)	GuideChem[2]
Vapor Pressure	0.194 mmHg at 25°C (predicted)	GuideChem[2]
Refractive Index	1.432 (predicted)	GuideChem[2]
LogP	1.12650 (predicted)	GuideChem[2]
Topological Polar Surface Area	37.3 Å <sup>2</sup>	Echemi[3]
Hydrogen Bond Donor Count	1	Echemi[3]
Hydrogen Bond Acceptor Count	2	Echemi[3]

## Synthesis and Reactivity

Detailed, peer-reviewed experimental protocols for the specific synthesis of **2-Hydroxyheptanal** are not readily available in the scientific literature. General methods for the synthesis of alpha-hydroxy aldehydes often involve the oxidation of corresponding 1,2-diols or the controlled reduction of alpha-ketoaldehydes.

The reactivity of **2-Hydroxyheptanal** is dictated by its two functional groups:

- Aldehyde Group: This group is susceptible to oxidation to form 2-hydroxyheptanoic acid and reduction to form heptane-1,2-diol. It can also participate in nucleophilic addition reactions

and condensation reactions such as the aldol condensation.

- Hydroxyl Group: The secondary alcohol can undergo esterification and etherification reactions.

## Biological Significance and Potential Applications

A significant finding in the literature is the identification of **2-Hydroxyheptanal** as a major aldehydic product of lipid peroxidation of n-6 fatty acids, such as linoleic acid and arachidonic acid.<sup>[4]</sup> This suggests that **2-Hydroxyheptanal** may be formed in vivo under conditions of oxidative stress.

The biological effects of **2-Hydroxyheptanal** itself have not been extensively studied. However, other products of lipid peroxidation, such as 4-hydroxy-2-nonenal (HNE), are known to be highly reactive and involved in a variety of cellular signaling pathways and pathological processes. Given its origin, **2-Hydroxyheptanal** could potentially serve as a biomarker for lipid peroxidation and may possess currently uncharacterized biological activities.

Due to the lack of specific research, its application in drug development is purely speculative at this stage. The hydroxyl and aldehyde functionalities, however, present opportunities for its use as a building block in the synthesis of more complex molecules.

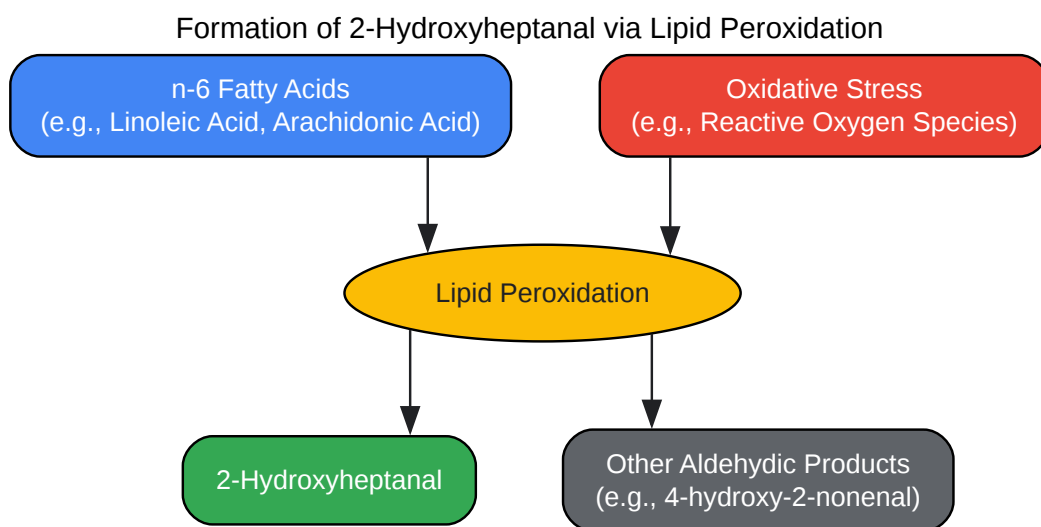
## Experimental Protocols

A thorough search of the scientific literature did not yield any specific, detailed experimental protocols for the use of **2-Hydroxyheptanal** in biological or chemical assays. Researchers wishing to investigate this compound would need to develop and validate their own methodologies.

## Signaling Pathways and Logical Relationships

There is currently no information in the peer-reviewed scientific literature that directly implicates **2-Hydroxyheptanal** in any specific cellular signaling pathways. Consequently, no signaling pathway diagrams can be generated at this time.

The logical relationship of its formation is outlined in the workflow diagram below.



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Caption: A diagram illustrating the generation of **2-Hydroxyheptanal** from n-6 fatty acids through lipid peroxidation, a process initiated by oxidative stress.

## Conclusion and Future Directions

**2-Hydroxyheptanal** is a chemical entity with well-defined basic properties but a significant lack of in-depth research. Its identification as a product of lipid peroxidation is a crucial piece of information that suggests potential biological relevance, possibly as a biomarker or a bioactive molecule in its own right.

The dearth of information on its synthesis, reactivity, and biological effects presents a clear opportunity for future research. Key areas for investigation include:

- Development of robust and scalable synthetic routes.
- Characterization of its reactivity and stability.

- Investigation of its biological effects in various cell-based and in vivo models, particularly in the context of oxidative stress.
- Elucidation of its role, if any, in cellular signaling pathways.

For professionals in drug development, while **2-Hydroxyheptanal** is not currently a direct target or therapeutic, its potential as a biomarker for diseases associated with oxidative stress warrants further exploration. Furthermore, its structure could serve as a scaffold for the development of novel therapeutic agents.

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## References

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